

# Application Note and Protocol: Preparation of MAX-10181 Stock Solution in DMSO

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## Compound of Interest

Compound Name: MAX-10181

Cat. No.: B12387533

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**Audience:** This document is intended for researchers, scientists, and drug development professionals working with the small molecule inhibitor **MAX-10181**.

**Abstract:** **MAX-10181** is a potent inhibitor of the PD-1/PD-L1 interaction, with an IC<sub>50</sub> value of 0.018  $\mu$ M<sup>[1][2]</sup>. As a key tool in cancer immunotherapy research, proper preparation of stock solutions is crucial for experimental accuracy and reproducibility. This document provides a detailed protocol for the preparation of **MAX-10181** stock solutions using Dimethyl Sulfoxide (DMSO), along with essential data and handling guidelines.

## Data Presentation

A summary of the key physicochemical properties of **MAX-10181** is presented in the table below.

Property	Value	Reference
Synonyms	PD-1/PD-L1-IN-30	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2171558-14-6	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>29</sub> H <sub>28</sub> F <sub>3</sub> NO <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	527.53 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to off-white solid	<a href="#">[1]</a> <a href="#">[2]</a>
IC <sub>50</sub> (PD-1/PD-L1)	0.018 µM (18 nM)	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility in DMSO	100 mg/mL (189.56 mM)	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

This section provides a detailed methodology for preparing a stock solution of **MAX-10181** in DMSO. The following protocol is for the preparation of 1 mL of a 10 mM stock solution. Adjust the quantities as needed for different concentrations or volumes.

Materials:

- **MAX-10181** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)[\[1\]](#)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Optional: Sonicator or water bath

Protocol 1: Preparation of a 10 mM **MAX-10181** Stock Solution in DMSO

- Pre-handling: Before opening, gently tap the vial of **MAX-10181** powder on a hard surface to ensure all the powder is at the bottom of the vial[\[5\]](#).

- Calculate the Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **MAX-10181** using its molecular weight (527.53 g/mol ).

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 527.53 \text{ g/mol} = 5.2753 \text{ mg}$$

- Weighing **MAX-10181**: Carefully weigh out approximately 5.28 mg of **MAX-10181** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **MAX-10181** powder.
- Dissolution: Vortex the tube vigorously for 1-2 minutes to dissolve the powder. Visually inspect the solution to ensure it is clear and all solid has dissolved.
  - Note: For complete dissolution, sonication or gentle warming in a water bath (not exceeding 40°C) may be required[1][5]. It is noted that for a 100 mg/mL concentration, ultrasonic assistance is needed[1][3].
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize repeated freeze-thaw cycles, which can degrade the compound. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months)[1][2].

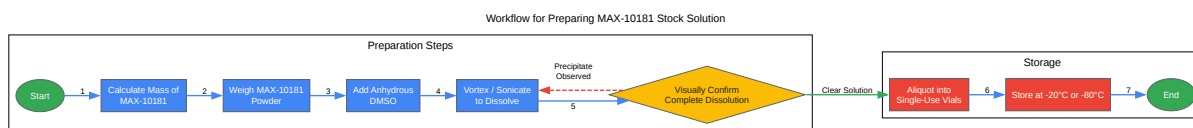
## Protocol 2: Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to a working concentration in the appropriate cell culture medium.

- Determine Final Concentration: Decide on the final concentration of **MAX-10181** required for your experiment.
- Serial Dilution: It is recommended to perform serial dilutions of the DMSO stock solution in DMSO first before the final dilution into the aqueous medium to prevent precipitation.
- Final Dilution: Dilute the stock or intermediate solution into the cell culture medium. Ensure the final concentration of DMSO in the cell culture is low (typically  $\leq 0.1\%$  to  $0.5\%$ ) to avoid

solvent-induced cytotoxicity[5]. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

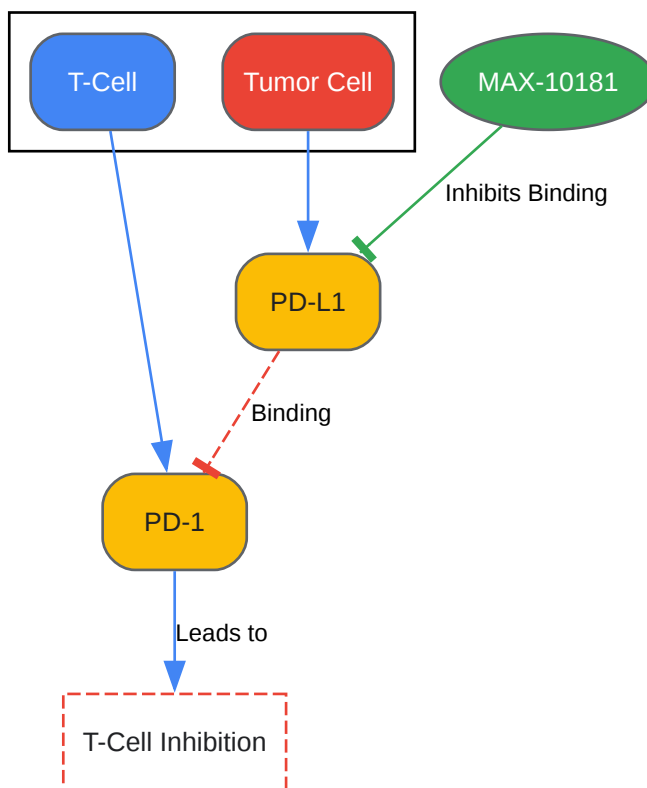
## Mandatory Visualizations



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Caption: Workflow for preparing a **MAX-10181** stock solution in DMSO.

### Mechanism of Action of MAX-10181



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Caption: **MAX-10181** inhibits the PD-1/PD-L1 interaction.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MAX-10181 | PD-1/PD-L1 inhibitor | CAS 2171558-14-6 | Buy MAX-10181 from Supplier InvivoChem [invivochem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Progress in small-molecule inhibitors targeting PD-L1 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. file.selleckchem.com [file.selleckchem.com]
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